

Proper Disposal Procedures: 7-Chloroquinoline-2,3-dicarboxylic Acid[1]

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Compound of Interest

Compound Name:	7-Chloroquinoline-2,3-dicarboxylic acid
CAS No.:	892874-52-1
Cat. No.:	B11859966

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Part 1: Executive Safety Directive

7-Chloroquinoline-2,3-dicarboxylic acid (CAS: 892874-52-1) presents a specific disposal challenge due to its dual nature: it is an acidic organic compound and a halogenated aromatic.

Improper disposal—specifically mixing with non-halogenated solvents or oxidizing agents—can result in regulatory non-compliance (RCRA violations) and the formation of toxic byproducts (dioxins/furans) during downstream incineration.

Immediate Action Required:

- Segregate as Halogenated Waste: Do NOT mix with general organic solvents (acetone/ethanol) unless the waste stream is explicitly designated for halogenated compounds.
- No Drain Disposal: Under no circumstances should this compound be poured down the sink, even if neutralized. The halogenated quinoline ring is environmentally persistent and toxic to aquatic life.

- Acid Compatibility: Ensure waste containers are compatible with acidic solids/solutions (HDPE or Glass). Avoid metal containers.

Part 2: Technical Characterization & Waste Profiling

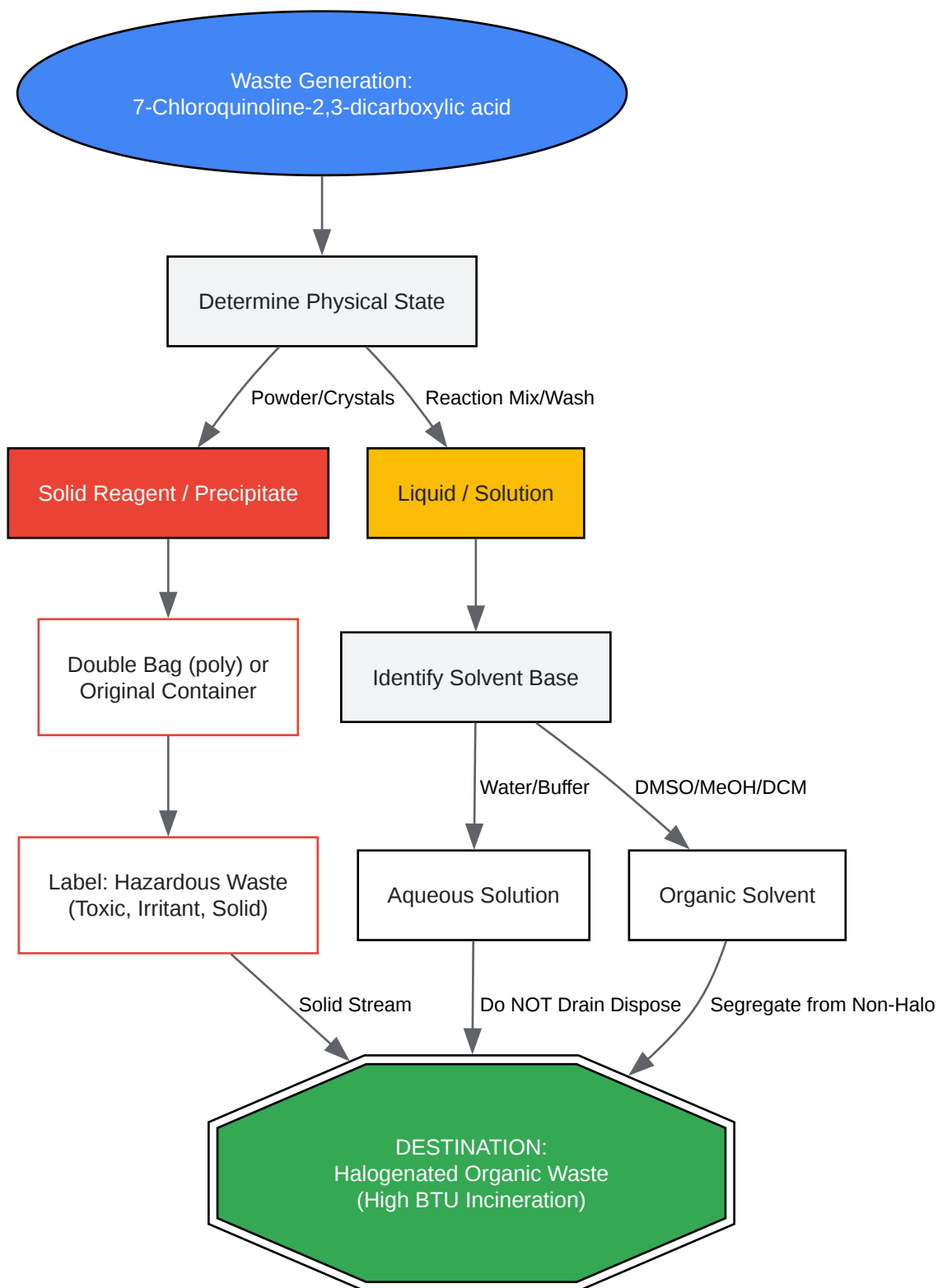
To ensure your waste profile is accurate for your Environmental Health & Safety (EHS) vendor, use the following characterization data.

Property	Value/Description	Disposal Implication
Chemical Structure	Quinoline ring with Cl substituent and two -COOH groups.[1]	High stability; requires high-temp incineration.
Halogen Content	Yes (Chlorine)	CRITICAL: Must go to Halogenated Waste stream to prevent scrubber failure at incineration plants.
Acidity (pKa)	Low (Est. pKa1 ~2.5, pKa2 ~4.8)	Corrosive to mucous membranes. Waste solutions pH < 2 are RCRA D002.[2]
Physical State	Solid (Powder)	Dust hazard. Hygroscopic.
Reactivity	Incompatible with strong oxidizers and strong bases.	Do not mix with Nitric Acid or Peroxides in waste drums.

Part 3: Disposal Workflow & Decision Logic

The following logic gate ensures compliance with EPA standards and minimizes disposal costs.

Visual Logic: Waste Stream Segregation



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Figure 1: Decision tree for segregating **7-Chloroquinoline-2,3-dicarboxylic acid** based on physical state and solvent matrix.

Part 4: Detailed Operational Protocols

Protocol A: Solid Waste Disposal (Surplus Reagent)

Use this for expired shelf chemicals or synthesis yields.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar or the original vendor glass bottle.
- Labeling: Apply a hazardous waste tag immediately.
 - Chemical Name: Write out fully: "**7-Chloroquinoline-2,3-dicarboxylic acid**". Do not use abbreviations (e.g., "7-Cl-QDA").
 - Hazards: Check "Irritant" and "Toxic".
- Secondary Containment: Place the primary container inside a clear polyethylene bag (zip-seal) to contain any potential dust leakage.
- Storage: Store in the "Solid Hazardous Waste" satellite accumulation area.

Protocol B: Liquid Waste Disposal (Reaction Mixtures)

Use this for mother liquors or HPLC waste.

- Segregation (The Golden Rule):
 - Because this molecule contains Chlorine, the entire solution must be treated as Halogenated Waste.
 - Why? Mixing halogenated compounds with non-halogenated fuels (like acetone/methanol waste) renders the entire non-halogenated tank unsuitable for standard fuel blending. It forces the disposal facility to use more expensive specialized incineration.
- pH Check:
 - If the solution is highly acidic ($\text{pH} < 2$), do not mix with cyanide or sulfide wastes (risk of HCN/H₂S gas generation).

- It is generally safer to collect this in a dedicated "Acidic Organic" or "Halogenated Solvent" carboy.
- Carboy Material: Use HDPE or Glass. Avoid metal cans (corrosion risk).

Protocol C: Small Spill Cleanup (< 50g)

- PPE: Nitrile gloves (double gloving recommended), safety goggles, lab coat, and N95 dust mask (if powder).
- Containment:
 - Solid Spill: Do not dry sweep (creates dust). Cover with wet paper towels or use a HEPA vacuum dedicated to chemical cleanup.
 - Liquid Spill: Cover with an absorbent pad or vermiculite.
- Neutralization (Optional but Recommended):
 - If the spill is acidic, lightly dust with Sodium Bicarbonate () or Sodium Carbonate ().
 - Observation: Wait for bubbling (evolution) to cease.
- Collection: Scoop material into a hazardous waste bag. Label as "Debris contaminated with **7-Chloroquinoline-2,3-dicarboxylic acid.**"

Part 5: Regulatory Compliance & Self-Validation

The "Pre-Handover" Checklist

Before transferring waste to your EHS team, verify the following:

No Oxidizers: Confirm the waste was not mixed with Nitric Acid, Perchloric Acid, or Hydrogen Peroxide.

Halogen Flag: The waste tag clearly indicates "Contains Halogens" or "Chloro-compounds."

pH Verified: If liquid, the pH is known (approximate) and noted on the tag if < 2.

Container Integrity: Cap is tight; no exterior residue.

RCRA Coding Guidance (US Specific)

While you must consult your local Safety Officer, the following codes typically apply:

- Not P-Listed or U-Listed specifically by name (unlike Quinoline U190).
- D002 (Corrosivity): Applies if the waste is aqueous and pH 2.[3]
- F-Codes: May apply if the compound is dissolved in spent halogenated solvents (e.g., Methylene Chloride F002).[4]

References

- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 11235651, **7-Chloroquinoline-2,3-dicarboxylic acid**. Retrieved from [\[Link\]](#)
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Sources

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- [3. eurofinsus.com \[eurofinsus.com\]](#)
- [4. Waste Code \[rcrainfo.epa.gov\]](#)
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